

Essential Safety and Handling of C29 (TLR2 Inhibitor)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C29

Cat. No.: B611394

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the small molecule **C29**, a Toll-like receptor 2 (TLR2) inhibitor, identified by CAS number 363600-92-4. Adherence to these protocols is critical for personal safety and maintaining a secure research environment. The information provided here is a summary of best practices and should be supplemented by a thorough review of the official Safety Data Sheet (SDS) for **C29**, available from the supplier.^{[1][2][3]}

Chemical Identification:

Identifier	Value
Common Name	C29
Synonym	TLR2-IN-C29
CAS Number	363600-92-4
Molecular Formula	C ₁₆ H ₁₅ NO ₄
Appearance	Crystalline solid

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against accidental exposure.^{[4][5]} While **C29** is intended for laboratory research use only, it should be

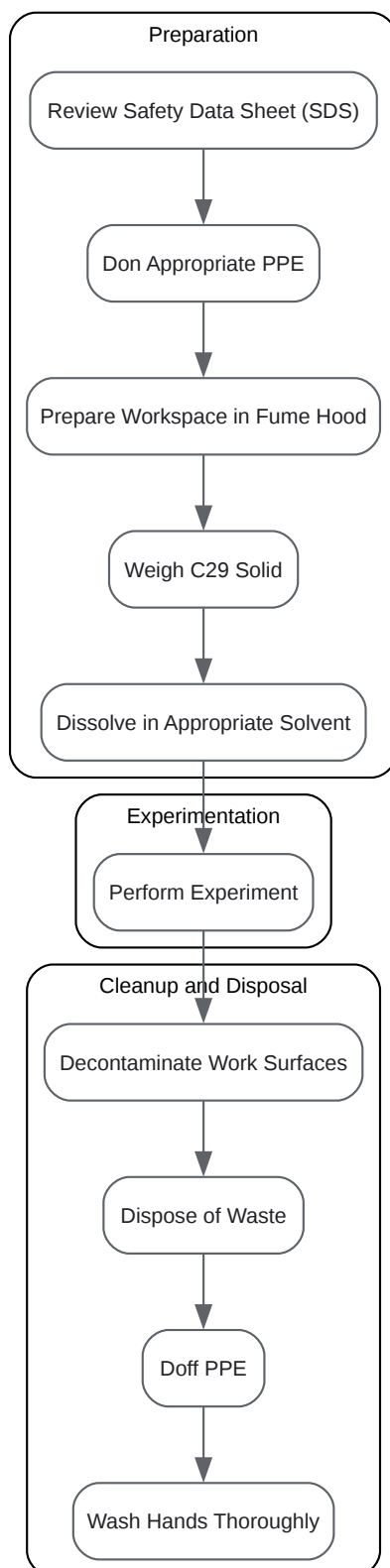
treated as a potentially hazardous substance.[3]

Summary of Required PPE:

Protection Type	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities or if there is a significant splash risk.	Must be ANSI Z87.1 compliant. Prescription glasses are not a substitute for safety glasses. ^[6]
Hand Protection	Disposable nitrile gloves.	Glove material should be selected based on the chemical resistance to the solvents used to dissolve C29 (e.g., DMSO, ethanol). ^[3] Gloves should be inspected before use and changed immediately if contaminated. Do not reuse disposable gloves.
Body Protection	A standard laboratory coat is required. A flame-resistant lab coat should be worn if flammable solvents are used.	Lab coats should be fully buttoned.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area or a chemical fume hood. If aerosols may be generated or if working outside of a fume hood, a risk assessment should be conducted to determine if a respirator is necessary.	

Operational Plan: Handling and Preparation of C29 Solutions

Experimental Workflow for Handling **C29**:



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **C29** from preparation to disposal.

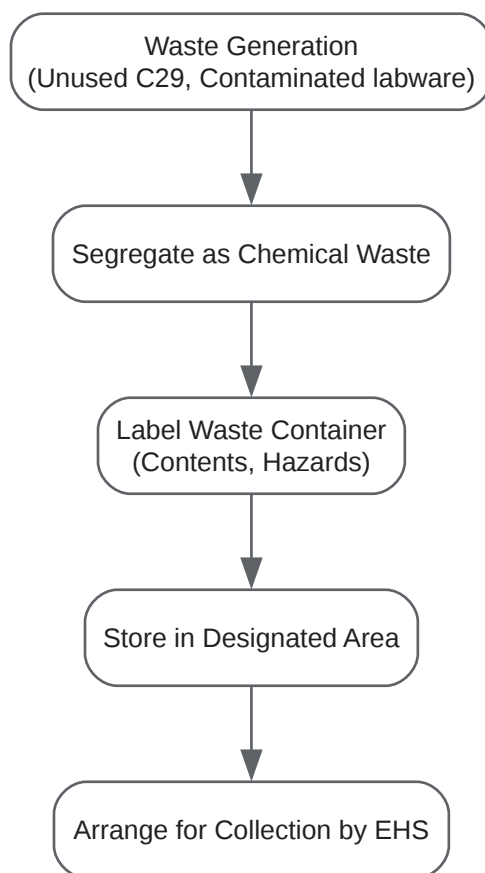
Detailed Protocol:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS provided by the manufacturer.
- Personal Protective Equipment (PPE): Don the required PPE as outlined in the table above.
- Workspace Preparation: All handling of **C29** powder and preparation of stock solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Weighing: Carefully weigh the required amount of solid **C29**.
- Dissolution: **C29** is soluble in organic solvents such as DMSO and ethanol.[3] Prepare a stock solution by dissolving the solid in the appropriate solvent.
- Experimentation: Carry out the experiment following established laboratory protocols.
- Decontamination: After use, decontaminate all surfaces and equipment that may have come into contact with **C29**.
- Waste Disposal: Dispose of all waste, including unused solutions and contaminated consumables, according to institutional and local regulations for chemical waste.
- Doff PPE: Remove PPE in the correct order to avoid contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **C29** and associated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Logical Flow for **C29** Waste Disposal:



[Click to download full resolution via product page](#)

Caption: Step-by-step process for the proper disposal of **C29** waste.

Disposal Guidelines:

- Do not dispose of **C29** down the sink.
- Solid Waste: Collect any solid **C29** waste and contaminated disposable labware (e.g., pipette tips, tubes) in a designated, sealed container labeled as hazardous chemical waste.
- Liquid Waste: Collect unused **C29** solutions and contaminated solvents in a separate, sealed, and properly labeled hazardous waste container.
- Consult Environmental Health and Safety (EHS): Follow your institution's specific guidelines for the disposal of chemical waste. Contact your EHS department for guidance on proper disposal procedures and to arrange for waste pickup.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 5. Personal Protective Equipment – Lab Safety [ehs.lbl.gov]
- 6. Lab Personal Protective Equipment | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- To cite this document: BenchChem. [Essential Safety and Handling of C29 (TLR2 Inhibitor)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611394#personal-protective-equipment-for-handling-c29]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com